

In-depth Technical Guide: 4-amino-N-pyridin-4-ylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-amino-N-pyridin-4-ylbenzenesulfonamide

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This technical guide provides a detailed overview of **4-amino-N-pyridin-4-ylbenzenesulfonamide**, including its nomenclature and a comparative analysis with its isomers. Due to the limited availability of specific data for the title compound, this guide leverages information on the closely related and extensively studied isomer, sulfapyridine (4-amino-N-pyridin-2-ylbenzenesulfonamide), to provide relevant context for researchers, scientists, and drug development professionals.

Nomenclature and Synonyms

The systematic IUPAC name for the compound of interest is 4-amino-N-(pyridin-4-yl)benzenesulfonamide.

A thorough search of chemical literature and databases reveals a notable scarcity of information for this specific positional isomer. As such, there are no widely recognized common names or synonyms for **4-amino-N-pyridin-4-ylbenzenesulfonamide**.

In contrast, its well-known isomer, where the substitution is at the 2-position of the pyridine ring, is named 4-amino-N-(pyridin-2-yl)benzenesulfonamide and is commonly known as Sulfapyridine[1][2]. Another isomer, 4-amino-N-pyridin-3-ylbenzenesulfonamide, is also documented[3].

Physicochemical and Pharmacokinetic Data

There is a lack of published quantitative data for **4-amino-N-pyridin-4-ylbenzenesulfonamide**. However, for comparative purposes, the properties of Sulfapyridine (the 2-yl isomer) are presented below. These values provide an expected range for related sulfonamide compounds.

Property	Sulfapyridine (4-amino-N-pyridin-2-ylbenzenesulfonamide)	Reference
Molecular Formula	C ₁₁ H ₁₁ N ₃ O ₂ S	[4]
Molecular Weight	249.29 g/mol	[1]
Melting Point	191 to 193 °C (376 to 379 °F)	
Solubility	Very slightly soluble in water	
Protein Binding	Approximately 50% bound to plasma proteins	[4]
Metabolism	Hepatic	[4]
Route of Elimination	Renal	
Half-life	6-14 hours	[4]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **4-amino-N-pyridin-4-ylbenzenesulfonamide** are not readily available in the published literature. However, a general synthetic route for N-pyridinylbenzenesulfonamides can be inferred from the synthesis of related compounds, such as sulfapyridine and its derivatives.

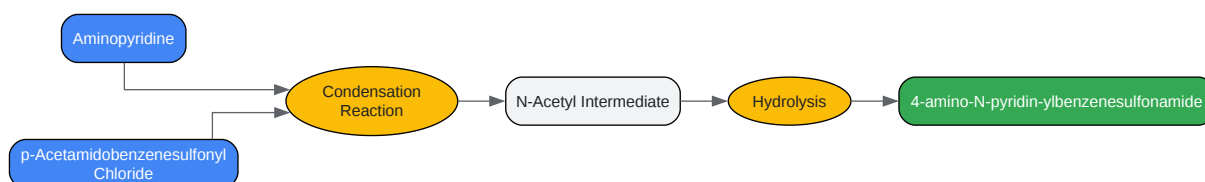
A common synthetic pathway involves the reaction of a substituted aminopyridine with a benzenesulfonyl chloride derivative. For the synthesis of sulfapyridine, this typically involves the reaction of 2-aminopyridine with para-acetylaminobenzenesulfonyl chloride, followed by hydrolysis of the acetyl group.

A patent describes a method for synthesizing sulfasalazine from 2-aminopyridine, which includes the synthesis of sulfapyridine as an intermediate. The process involves:

- A sulfamation reaction between 2-aminopyridine and para-acetylaminobenzene sulfonyl chloride.
- Hydrolysis of the resulting compound to yield sulfapyridine[5].

Another patent details a preparation method for sulfasalazine starting from sulfapyridine, which involves a diazotization reaction followed by a coupling reaction[4].

The following diagram illustrates a generalized workflow for the synthesis of this class of compounds.



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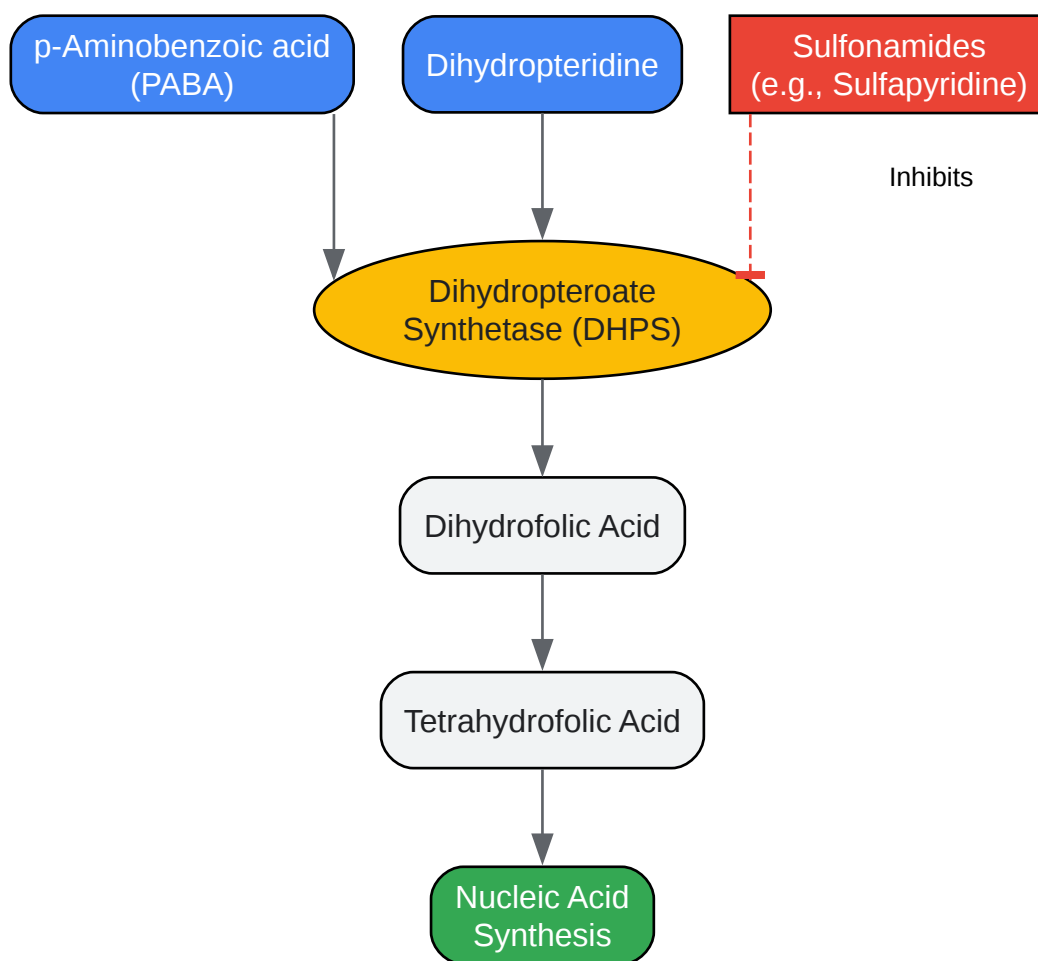
A generalized synthetic workflow for N-pyridinylbenzenesulfonamides.

Biological Activity and Mechanism of Action

Specific biological activity data for **4-amino-N-pyridin-4-ylbenzenesulfonamide** is not available. However, based on its structural similarity to other sulfonamides, it is predicted to have antimicrobial properties.

The mechanism of action for sulfonamides, such as sulfapyridine, is well-established. They act as competitive inhibitors of the bacterial enzyme dihydropteroate synthetase (DHPS). This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to folic acid. Bacteria require folic acid for the synthesis of nucleic acids (DNA and RNA) and some amino acids. By inhibiting folic acid synthesis, sulfonamides halt bacterial growth and reproduction (bacteriostatic effect)[4].

The following diagram illustrates the signaling pathway inhibited by sulfonamides.



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The mechanism of action of sulfonamide antibiotics.

Conclusion

While **4-amino-N-pyridin-4-ylbenzenesulfonamide** is a structurally defined compound, there is a significant lack of publicly available data regarding its synthesis, properties, and biological activity. Researchers interested in this specific isomer may need to undertake de novo synthesis and characterization. The information provided on the well-documented isomer, sulfapyridine, serves as a valuable reference point for predicting the general characteristics and potential biological activity of this class of compounds. Further research is warranted to explore the potential of **4-amino-N-pyridin-4-ylbenzenesulfonamide** and to delineate its pharmacological profile in comparison to its isomers.

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